

synonyms for (2E)-butenoyl-CoA in literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2E)-butenoyl-CoA

Cat. No.: B15548116

[Get Quote](#)

In-Depth Technical Guide: (2E)-Butenoyl-CoA

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **(2E)-butenoyl-CoA**, including its nomenclature, biochemical properties, and role in metabolic pathways. It is designed to serve as a technical resource for professionals engaged in biochemical research and drug development.

Nomenclature and Synonyms

(2E)-butenoyl-CoA is an intermediate in fatty acid and amino acid metabolism. The designation "(2E)" specifies the stereochemistry of the double bond between the second and third carbons, indicating it is in the trans configuration.

In scientific literature, the most common and widely accepted synonym for **(2E)-butenoyl-CoA** is Crotonyl-CoA.^{[1][2]} This traditional name is frequently used in textbooks and research articles. A comprehensive list of synonyms is provided below for clarity and cross-referencing.

Synonym Category	Name	Sources
Most Common Name	Crotonyl-CoA	[1] [2] [3] [4] [5]
Systematic Names	(2E)-but-2-enoyl-CoA	[3] [4]
trans-But-2-enoyl-CoA	[1] [3] [4]	
trans-2-Butenoyl-CoA	[6] [7]	
(E)-but-2-enoyl-CoA	[3] [4]	
Other Variants	Crotonyl-coenzyme A	[1] [2] [3] [5]
But-2-enoyl-CoA	[1] [3]	
2-Butenoyl-CoA	[1] [3]	
trans-Butyr-2-enoyl-CoA	[1] [4]	

Biochemical Data

Crotonyl-CoA is a key thioester involved in multiple metabolic pathways, primarily in the mitochondria.[\[1\]](#) It is a substrate for several enzymes, including enoyl-CoA hydratase and crotonyl-CoA carboxylase/reductase (CCR).[\[1\]](#)[\[8\]](#)[\[9\]](#)

Property	Value	Source
Molecular Formula	C ₂₅ H ₄₀ N ₇ O ₁₇ P ₃ S	[2] [10]
Molar Mass	835.609 g/mol	[2]
CAS Number	992-67-6	[2] [4]
Cellular Locations	Mitochondria, Peroxisome	[4]

Key Metabolic Pathways

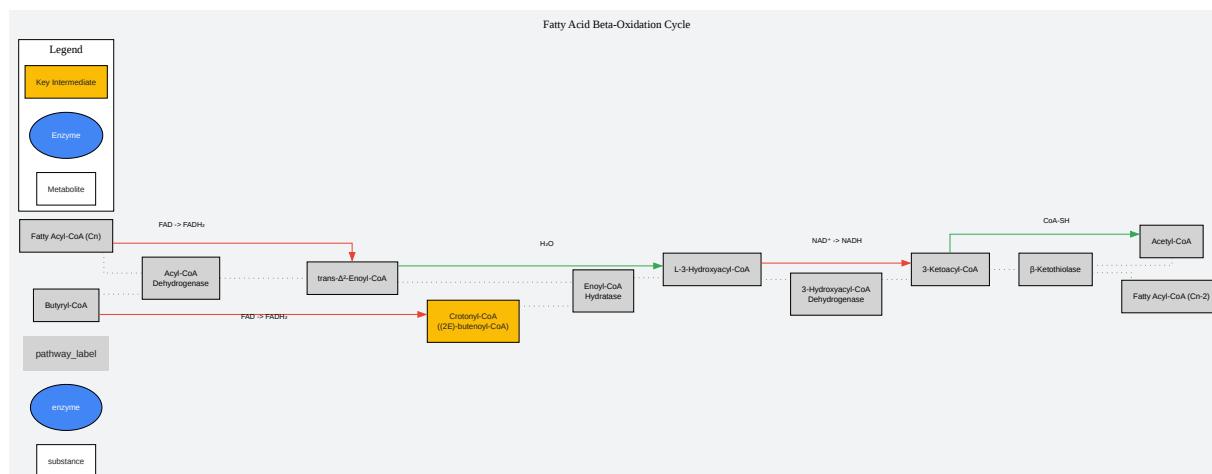
Crotonyl-CoA is a central intermediate in:

- Fatty Acid β -Oxidation: It is formed during the degradation of even-numbered fatty acids.

- Amino Acid Catabolism: It is a product in the breakdown of lysine and tryptophan.[1][2]
- Butanoate Metabolism: It serves as both a product and a substrate in the metabolism of butyrate.[1]

Visualization of Role in Fatty Acid Beta-Oxidation

The following diagram illustrates the position of Crotonyl-CoA in the mitochondrial fatty acid beta-oxidation spiral.



[Click to download full resolution via product page](#)

Fatty Acid Beta-Oxidation Pathway

Experimental Protocols

Assay for Enoyl-CoA Hydratase Activity

This section provides a representative protocol for measuring the activity of enoyl-CoA hydratase, an enzyme that catalyzes the hydration of crotonyl-CoA to 3-hydroxybutyryl-CoA.

Objective: To determine the specific activity of enoyl-CoA hydratase by monitoring the decrease in absorbance resulting from the hydration of the double bond in crotonyl-CoA.

Materials:

- Spectrophotometer capable of reading at 263 nm
- Quartz cuvettes
- Tris-HCl buffer (50 mM, pH 7.8)
- Crotonyl-CoA solution (10 mM stock in water)
- Purified enoyl-CoA hydratase or cell lysate
- Bovine Serum Albumin (BSA) for stabilization (optional)

Procedure:

- Prepare a reaction mixture in a 1 mL cuvette containing:
 - 850 μ L of 50 mM Tris-HCl buffer (pH 7.8)
 - 100 μ L of deionized water
 - 50 μ L of 10 mM Crotonyl-CoA (final concentration 0.5 mM)
- Equilibrate the cuvette in the spectrophotometer at 25°C for 5 minutes.
- Initiate the reaction by adding 10-50 μ L of the enzyme solution to the cuvette.

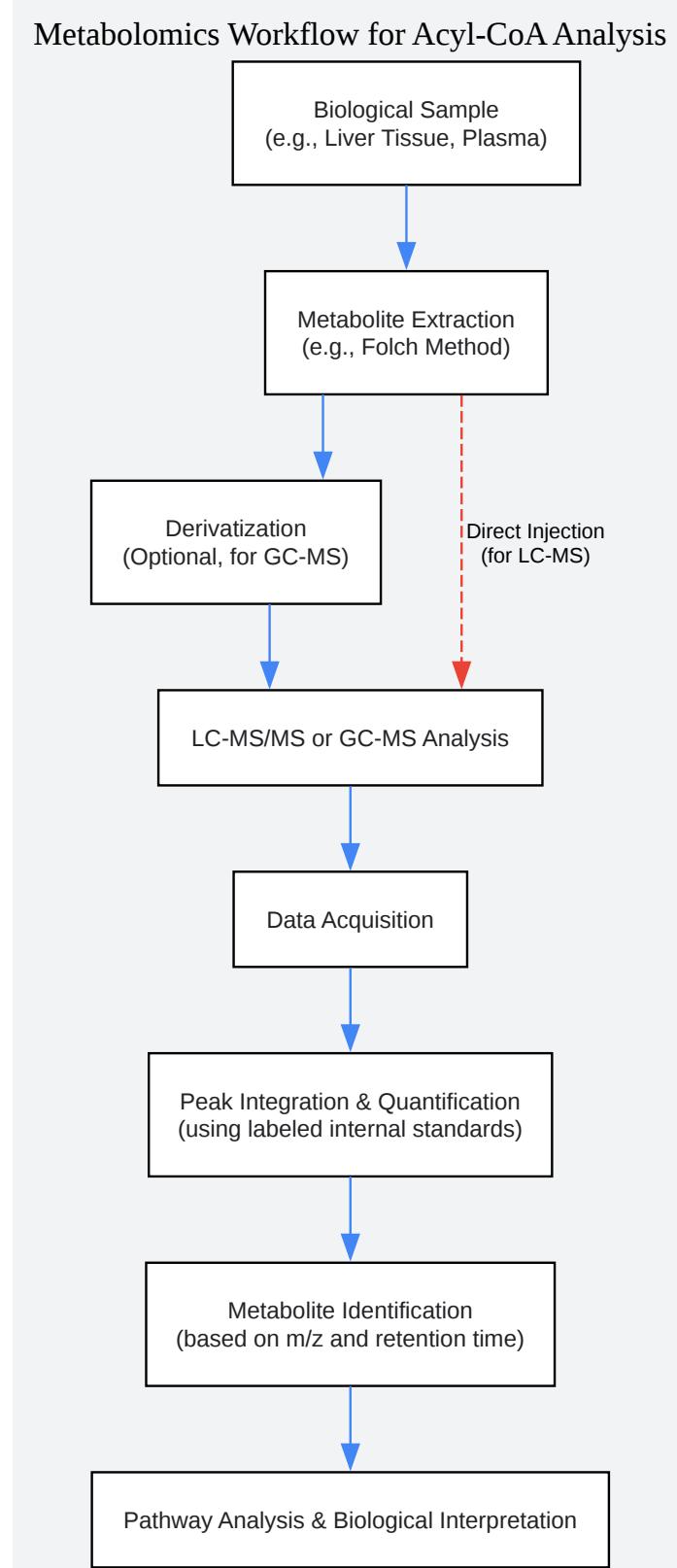
- Immediately begin monitoring the decrease in absorbance at 263 nm for 3-5 minutes. The rate of decrease should be linear.
- Calculate the enzyme activity using the molar extinction coefficient for crotonyl-CoA at 263 nm ($\epsilon = 6,700 \text{ M}^{-1}\text{cm}^{-1}$).

Calculation: Specific Activity ($\mu\text{mol}/\text{min}/\text{mg}$) = $(\Delta A_{263}/\text{min} * \text{Total Volume}) / (\epsilon * \text{Path Length} * \text{Enzyme Volume} * [\text{Protein}])$

This protocol is a generalized example. Researchers should consult specific literature for optimizations related to their particular enzyme source and experimental conditions.

Logical Relationships and Workflows

The identification and quantification of **(2E)-butenoyl-CoA** and its metabolites are critical in studying metabolic disorders. The following workflow outlines a typical experimental approach.



[Click to download full resolution via product page](#)

Metabolomics Workflow for Acyl-CoA Analysis

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Metabolome Database: Showing metabocard for Crotonoyl-CoA (HMDB0002009) [hmdb.ca]
- 2. Crotonyl-CoA - Wikipedia [en.wikipedia.org]
- 3. P. aeruginosa Metabolome Database: crotonyl-CoA (PAMDB110405) [pseudomonas.umaryland.edu]
- 4. crotonoyl-CoA | C25H40N7O17P3S | CID 5497143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. crotonyl-coenzyme A | C25H40N7O17P3S | CID 644064 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. trans-Crotonyl CoA | C25H40N7O17P3S | CID 5280381 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Trans-2-butenoyl coa | Sigma-Aldrich [sigmaaldrich.com]
- 8. Enzymes Catalyzing Crotonyl-CoA Conversion to Acetoacetyl-CoA During the Autotrophic CO₂ Fixation in Metallosphaera sedula - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pnas.org [pnas.org]
- 10. Human Metabolome Database: Showing metabocard for (2E)-Butenoyl-CoA (HMDB0062466) [hmdb.ca]
- To cite this document: BenchChem. [synonyms for (2E)-butenoyl-CoA in literature]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15548116#synonyms-for-2e-butenoyl-coa-in-literature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com